

# chemical structure and molecular weight of Licarbazepine-D4

Author: BenchChem Technical Support Team. Date: December 2025



## In-Depth Technical Guide: Licarbazepine-D4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, molecular weight, and analytical methodologies related to **Licarbazepine-D4**. It is intended to serve as a valuable resource for researchers and professionals engaged in drug development and metabolic studies.

## **Core Data Presentation**

Quantitative data for **Licarbazepine-D4** is summarized in the table below, offering a clear and concise reference for its fundamental properties.



Parameter	Value	Source
Molecular Formula	C15H10D4N2O2	[1]
Molecular Weight	258.31 g/mol	[1][2][3]
Exact Mass	258.130634677 Da	[2][3]
CAS Number	1020719-39-4	[1][2]
Synonyms	10,11-Dihydro-10-hydroxy Carbamazepine-d4, [2H4]-10,11-Dihydro-10- hydroxycarbamazepine	[2][3]

## **Chemical Structure**

The chemical structure of **Licarbazepine-D4** is presented below. The deuterium atoms are strategically placed on the aromatic ring, providing a stable isotopic label for use in metabolic and pharmacokinetic studies.



# Mechanism of Action of Licarbazepine Binds to Neuronal Membrane Voltage-Gated Na+ Influx Sodium Channel (VGSC) (Inhibits) Membrane Stabilization of Depolarization **Inactive State** Action Potential Directly results in Firing Leads to

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Reduced Neuronal Hyperexcitability

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## References

- 1. Whole Cell Patch Clamp Protocol | AXOL Bioscience [axolbio.com]
- 2. Development and validation of an enantioselective liquid-chromatography/tandem mass spectrometry method for the separation and quantification of eslicarbazepine acetate, eslicarbazepine, R-licarbazepine and oxcarbazepine in human plasma PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Whole Cell Patch Clamp Protocol [protocols.io]
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